

Personal protective equipment for handling Ferric glycinate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ferric glycinate

Cat. No.: B057148

[Get Quote](#)

Comprehensive Safety and Handling Guide: Ferric Glycinate

This guide provides essential safety protocols and logistical information for handling **Ferric Glycinate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Disclaimer: Safety Data Sheets (SDS) for **Ferric Glycinate** and its related compounds, such as Ferrous Glycinate, present some conflicting hazard information. While some sources classify it as non-hazardous[1][2], others indicate it can cause skin and eye irritation[3] and may be harmful if swallowed, inhaled, or in contact with skin[4]. Therefore, this guide adopts a conservative approach, recommending adherence to the more stringent safety precautions to ensure user protection.

Potential Hazards

- Eye Irritation: May cause serious eye irritation[3].
- Skin Irritation: Can cause skin irritation upon contact[3].
- Respiratory Tract Irritation: Inhalation of dust may irritate the respiratory system.
- Ingestion: Harmful if swallowed[4].

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Ferric Glycinate**.

Protection Type	Equipment Specification	Purpose & Notes
Eye/Face Protection	Safety goggles with side-shields or safety glasses.[4][5] [6] Use chemical safety goggles if there is a potential for airborne dust.[3]	To prevent eye contact with dust particles which can cause serious irritation.
Hand Protection	Impermeable, chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact, which can lead to irritation.[3][5]
Body Protection	Standard laboratory coat. Closed work clothing is recommended.[3] Body protection should be selected based on the level of activity and potential for exposure.[3]	To protect skin and personal clothing from contamination.
Respiratory Protection	Generally not required in a well-ventilated area.[6] If dust is generated or ventilation is poor, a NIOSH-approved respirator is recommended.[4] [7][8]	To prevent inhalation of airborne dust particles.

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Ensure the work area is well-ventilated. A chemical fume hood may be appropriate if significant dust is expected.[3]
- Designate a specific area for handling **Ferric Glycinate**.

- Ensure an eyewash station and safety shower are readily accessible.
- Keep the container tightly sealed when not in use.[3][7][8]

2. Donning PPE:

- Before handling, put on all required PPE as specified in the table above: laboratory coat, safety goggles, and chemical-resistant gloves.

3. Weighing and Transfer:

- Handle **Ferric Glycinate** carefully to minimize dust generation.[3][7][8]
- Use a spatula or other appropriate tool for transferring the powder.
- If possible, weigh the substance within a fume hood or a ventilated balance enclosure.

4. During Use:

- Avoid contact with skin, eyes, and clothing.[3][7][8]
- Do not eat, drink, or smoke in the designated handling area.[3][4][7]
- Keep the container closed and away from incompatible materials such as strong oxidizing agents.[7]

5. Post-Handling:

- Thoroughly wash hands with soap and water after handling is complete, even if gloves were worn.[3][4][7]
- Clean the work surface to remove any residual dust.
- Remove PPE in the correct order to avoid cross-contamination.

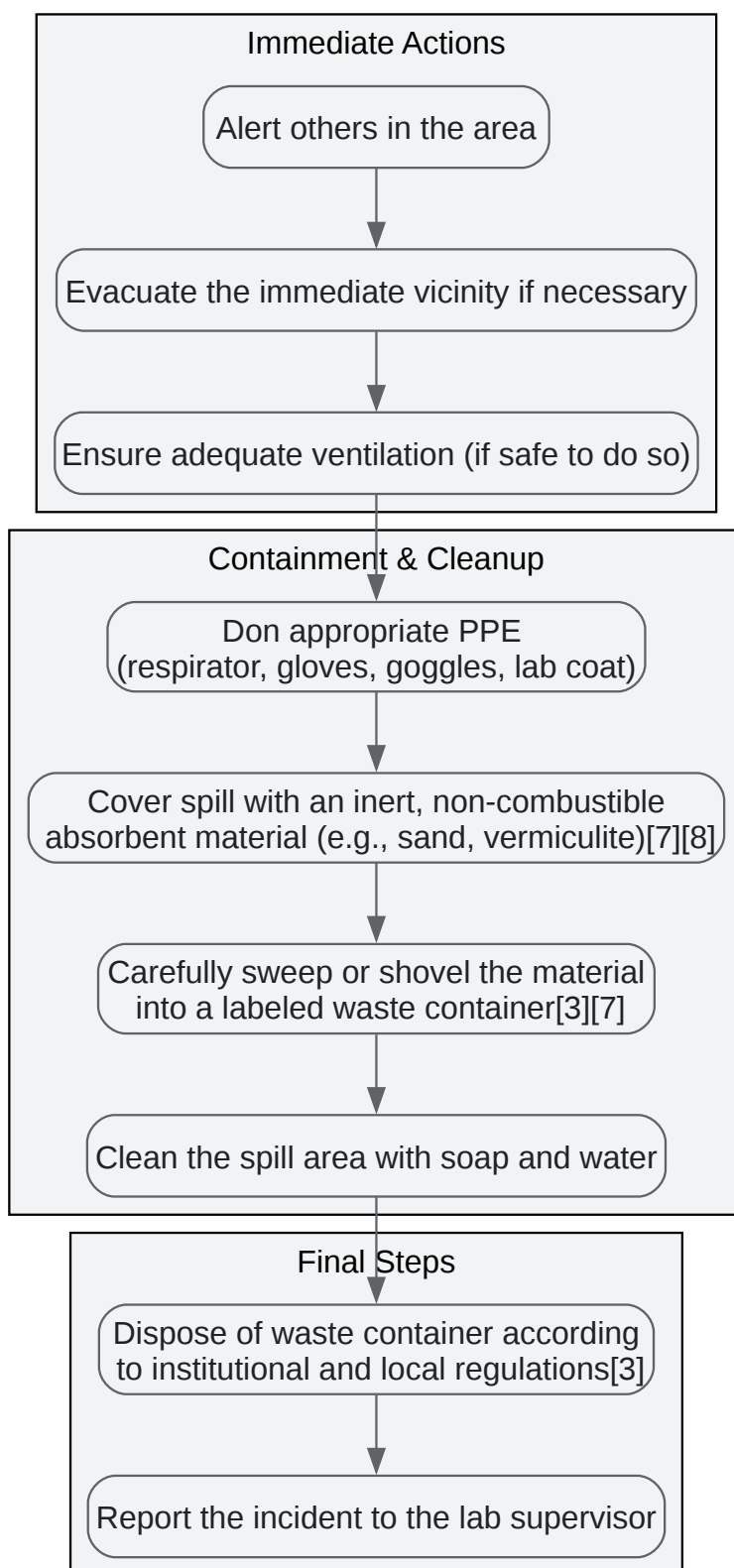
Disposal Plan

Proper disposal is critical to ensure laboratory and environmental safety.

- **Waste Ferric Glycinate:**
 - Collect waste material in a clearly labeled, sealed container.
 - Dispose of the chemical waste through an approved waste disposal facility, following all local, state, and federal regulations.[\[3\]](#)[\[7\]](#)[\[9\]](#)
 - Do not dispose of down the drain or in general waste.[\[1\]](#)[\[3\]](#)
- **Contaminated Materials:**
 - Items such as gloves, weigh boats, and paper towels that are contaminated with **Ferric Glycinate** should be placed in a sealed bag or container and disposed of as chemical waste.
- **Empty Containers:**
 - Rinse the empty container three times with a suitable solvent.
 - Dispose of the rinsed container in accordance with institutional and local guidelines. The rinsate should be collected and treated as chemical waste.

Emergency Procedures: Chemical Spill Workflow

In the event of a spill, follow the procedure outlined below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. carlroth.com [carlroth.com]
- 3. download.basf.com [download.basf.com]
- 4. echemi.com [echemi.com]
- 5. carlroth.com [carlroth.com]
- 6. riccachemical.com [riccachemical.com]
- 7. ammol.org [ammol.org]
- 8. Ferrous Glycinate or Iron Glycinate SDS of Manufacturers [ammol.org]
- 9. wbcil.com [wbcil.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Ferric glycinate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b057148#personal-protective-equipment-for-handling-ferric-glycinate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com